

# Application Note & Protocol: Synthesis of N-(2-(4-bromophenoxy)ethyl)cyclopropanamine

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## Compound of Interest

Compound Name:	N-(2-(4-bromophenoxy)ethyl)cyclopropanamine
CAS No.:	18381-82-3
Cat. No.:	B1386479

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## Abstract

This document provides a comprehensive guide for the synthesis of **N-(2-(4-bromophenoxy)ethyl)cyclopropanamine**, a novel secondary amine with potential applications in pharmaceutical and materials science research. The synthetic route described herein is a nucleophilic substitution reaction involving the alkylation of cyclopropanamine with 1-bromo-2-(4-bromophenoxy)ethane. This application note details the underlying chemical principles, a step-by-step experimental protocol, safety precautions, and expected outcomes. The information is tailored for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Introduction

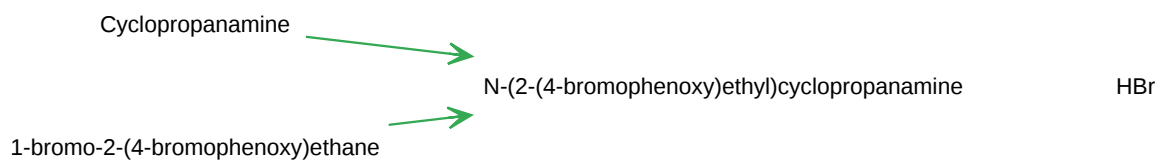
The alkylation of amines is a fundamental transformation in organic chemistry, pivotal for the construction of more complex nitrogen-containing molecules from simpler precursors.[1] This process, typically proceeding through an S<sub>N</sub>2 mechanism, involves the nucleophilic attack of

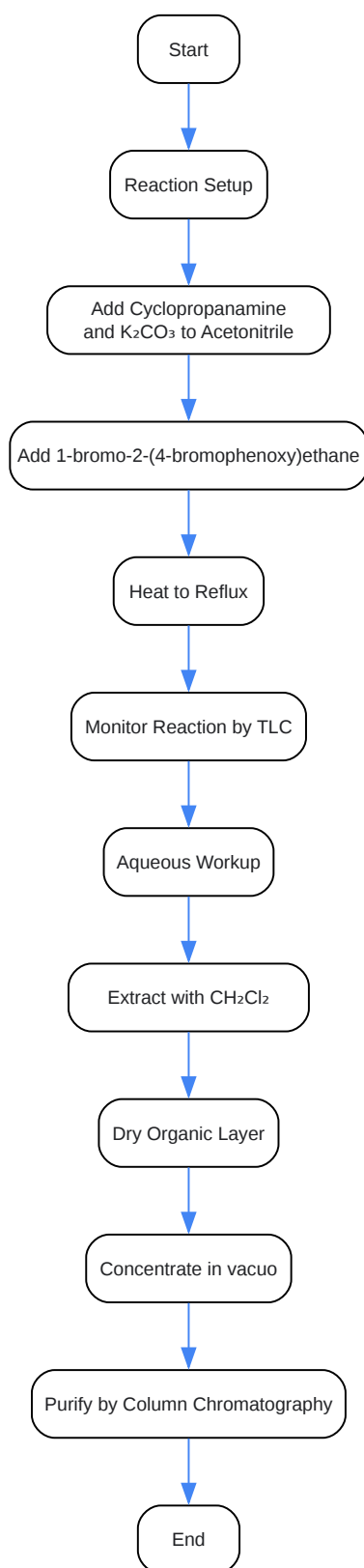
an amine on an alkyl halide.[2] Cyclopropylamines are particularly interesting building blocks in medicinal chemistry due to the unique conformational constraints and metabolic stability imparted by the cyclopropyl moiety.[3][4] The strained three-membered ring enhances the reactivity of the amine, making it a potent nucleophile.[3]

The target molecule, **N-(2-(4-bromophenoxy)ethyl)cyclopropanamine**, incorporates a cyclopropylamine group and a bromophenoxy-ethyl moiety. This combination of functional groups suggests its potential as an intermediate for the synthesis of biologically active compounds and novel materials. This protocol outlines a robust procedure for the synthesis of this compound, addressing common challenges in amine alkylation such as polyalkylation.[5][6]

## Reaction Scheme

The overall reaction is the N-alkylation of cyclopropanamine with 1-bromo-2-(4-bromophenoxy)ethane.





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## Sources

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